

Phenazolam low concentration detection limits

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Compound Focus: Phenazolam

CAS No.: 87213-50-1

Cat. No.: S1918583

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Phenazolam Overview & Analytical Approaches

Phenazolam is an analytical reference standard categorized as a designer benzodiazepine (DBZD). Its structural classification is a **triazolo-benzodiazepine derivative**, which enhances its affinity for GABA_A receptors compared to classical benzodiazepines [1].

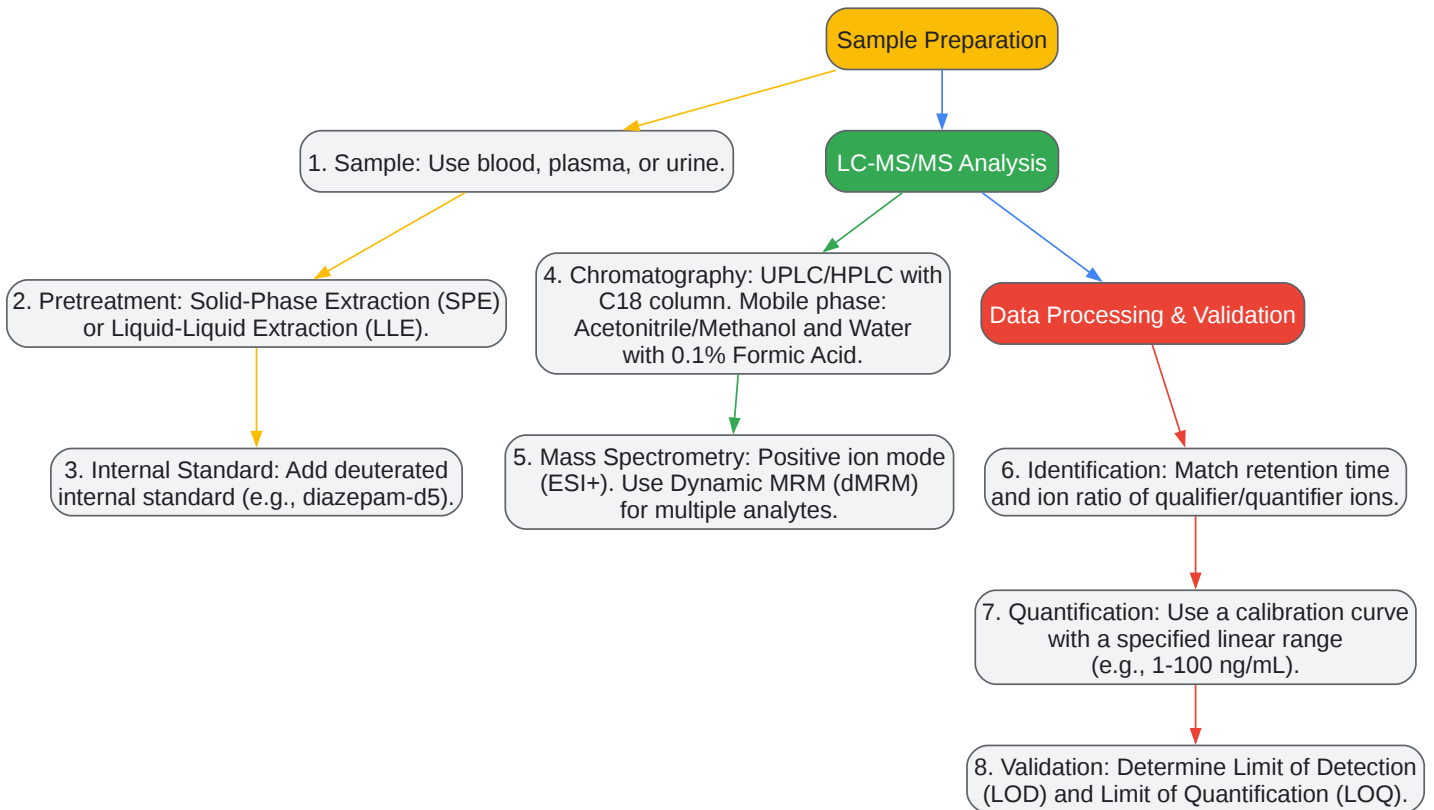
The table below summarizes the key information available for **Phenazolam**.

Property/Aspect	Description
CAS Number	87213-50-1 [1]
Molecular Formula	C ₁₇ H ₁₂ BrClN ₄ [1]
Molecular Weight	387.7 g/mol [1]
IUPAC Name	8-bromo-6-(2-chlorophenyl)-1-methyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine [1]
Regulatory Status (as of Apr 2025)	Not controlled under the UN Single Convention on Narcotic Drugs; uncontrolled in the US as of Aug 2025 [2] [1]
Primary Analysis Method	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the established technique for reliable identification and quantification [3] [4] [1].

Property/Aspect	Description
Reported Concentrations	Specific LOD/LOQ for Phenazepam not found. For similar DBZDs, a developed LC-MS/MS method for 38 benzodiazepines in blood reported an LOD of 0.1 ng/mL and an LOQ of 1 ng/mL [4].

Experimental Protocol for LC-MS/MS Analysis

While a protocol specific to **Phenazepam** was not detailed, the following workflow synthesizes the standard methodology for detecting benzodiazepines in biological samples using LC-MS/MS, as described in the literature [3] [4]. This can serve as a foundational guide.



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Key Considerations for Reliable Detection

From the available literature, here are critical factors to consider for the analysis of **Phenazepam** and other designer benzodiazepines:

- **Co-occurrence with Opioids:** Be aware that illicit drug samples frequently contain mixtures of DBZDs and potent synthetic opioids like fentanyl [3] [5]. This poses a significant risk of synergistic

respiratory depression and complicates the analytical background [6].

- **Structural Analogs and Metabolites:** **Phenazolam** is part of a trend that includes other DBZDs like **bromazolam** and **desalkylgidazepam** [2]. Method development should account for potential metabolites and similar compounds.
- **Matrix Effects:** The choice of biological specimen (blood, urine, oral fluid) impacts the detection window and concentration. Blood is considered the definitive matrix for confirming recent impairment [7] [4].

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